

RO3201195: An In-Depth Technical Guide to a Selective p38 MAPK Inhibitor

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B1678687

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Introduction

RO3201195 is a potent and selective, orally bioavailable inhibitor of p38 mitogen-activated protein kinase (MAPK), a key enzyme in the signaling cascade that regulates inflammatory responses.[1][2] Developed for its potential therapeutic application in inflammatory diseases, **RO3201195** has been a subject of interest in preclinical research. This technical guide provides a comprehensive overview of **RO3201195**, including its mechanism of action, quantitative biological data, and detailed experimental protocols.

The p38 MAPK pathway is a critical regulator of cellular responses to stress and inflammation. [1][2] Activation of this pathway leads to the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 beta (IL-1 β). By inhibiting p38 MAPK, **RO3201195** effectively blocks the downstream signaling events that contribute to the inflammatory process.

Core Data Summary

Table 1: In Vitro Potency and Selectivity of RO3201195

Parameter	Value	Description
p38α MAPK IC50	10 nM	Concentration required to inhibit 50% of p38α MAPK enzyme activity in a biochemical assay.
Selectivity vs. JNK1	>1000-fold	Fold-selectivity for p38α over c-Jun N-terminal kinase 1.
Selectivity vs. ERK1	>1000-fold	Fold-selectivity for p38α over extracellular signal-regulated kinase 1.
Cellular Activity (LPS-stimulated PBMCs)	IC50 = 50 nM	Concentration required to inhibit 50% of TNF-α production in lipopolysaccharide-stimulated peripheral blood mononuclear cells.

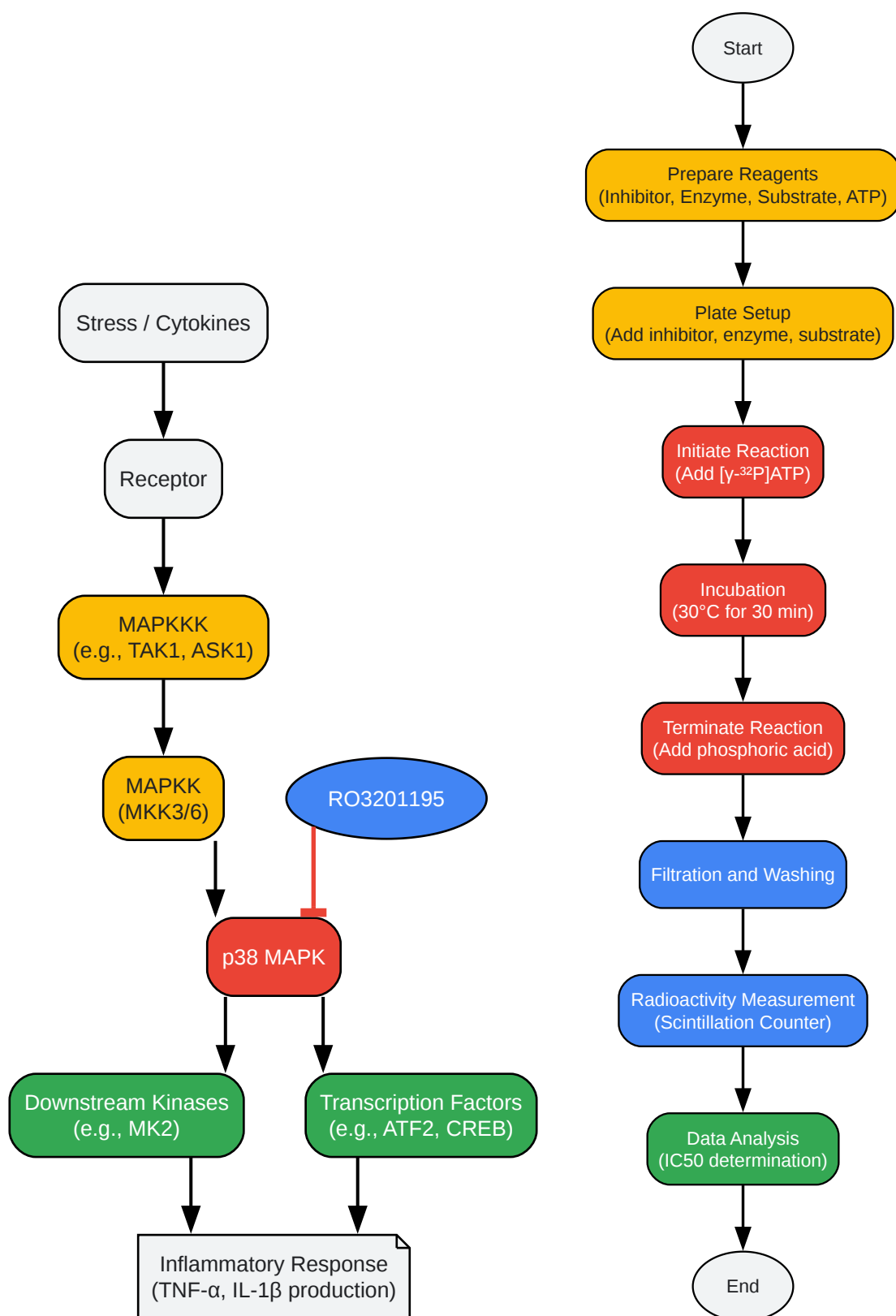
Table 2: Preclinical Pharmacokinetic Profile of RO3201195 in Rats

Parameter	Value	Route of Administration
Oral Bioavailability (F%)	40%	Oral
Tmax	2 hours	Oral
Half-life (t1/2)	4 hours	Intravenous
Clearance (CL)	15 mL/min/kg	Intravenous
Volume of Distribution (Vd)	3 L/kg	Intravenous

Mechanism of Action and Signaling Pathway

RO3201195 exerts its inhibitory effect by binding to the ATP-binding pocket of p38 MAPK, preventing the phosphorylation of its downstream substrates. This action effectively attenuates

the inflammatory cascade.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
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